

# An In-depth Technical Guide on the Thermochemical Properties of Ethyl Salicylate

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## Compound of Interest

Compound Name: Ethyl Salicylate

Cat. No.: B7769798

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## Introduction

**Ethyl salicylate** ( $C_9H_{10}O_3$ ), the ethyl ester of salicylic acid, is a compound of significant interest in the pharmaceutical and fragrance industries. It is utilized as a topical analgesic, a fragrance component, and a precursor in chemical syntheses.<sup>[1][2][3][4]</sup> A thorough understanding of its thermochemical properties is paramount for process design, safety analysis, and formulation development. This technical guide provides a comprehensive overview of the core thermochemical data for **ethyl salicylate**, detailed experimental protocols for their determination, and visualizations of relevant chemical pathways and workflows.

## Core Thermochemical Data

The following tables summarize the available quantitative data for the thermochemical properties of **ethyl salicylate**.

Table 1: Physical and Thermochemical Properties of **Ethyl Salicylate**

Property	Value	Unit	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	-	[1]
Molecular Weight	166.17	g/mol	
Melting Point	1 to 1.3	°C	
Boiling Point	231.5 to 234	°C	
Density (at 25 °C)	1.131	g/mL	
Vapor Pressure (at 25 °C)	0.05	mmHg	
Vapor Pressure (at 20 °C)	0.1	hPa	
Enthalpy of Vaporization (ΔHvap)	Value not directly found in searches	kJ/mol	-
Enthalpy of Combustion (ΔHcomb)	Value not directly found in searches	kJ/mol	-
Standard Enthalpy of Formation (ΔHf°)	Value not directly found in searches	kJ/mol	-
Enthalpy of Fusion (ΔHfus)	Value not directly found in searches	kJ/mol	-
Enthalpy of Sublimation (ΔHsub)	Value not directly found in searches	kJ/mol	-
Heat Capacity (Cp)	Value not directly found in searches	J/(mol·K)	-

Table 2: Vapor Pressure of **Ethyl Salicylate** at Various Temperatures

Temperature (°C)	Pressure (mmHg)
61.2	1
90.0	5
104.2	10
119.3	20
136.7	40
147.6	60
161.5	100
183.7	200
207.0	400
231.5	760
Source:	

## Experimental Protocols

Detailed methodologies for the determination of key thermochemical properties of **ethyl salicylate** are outlined below. These protocols are based on established experimental techniques.

### Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of liquid **ethyl salicylate** can be determined using a bomb calorimeter.

Principle: A known mass of the sample is completely combusted in a constant-volume container (the "bomb") filled with excess oxygen under pressure. The heat released by the combustion reaction is absorbed by the surrounding water bath, and the temperature change of the water is measured.

## Apparatus:

- Parr-type bomb calorimeter
- Oxygen cylinder with pressure regulator
- Crucible (platinum or stainless steel)
- Fuse wire (iron or nickel-chromium)
- Pellet press (for solid samples, not required for liquid **ethyl salicylate**)
- High-precision thermometer ( $\pm 0.001\text{ }^{\circ}\text{C}$ )
- Balance ( $\pm 0.0001\text{ g}$ )

## Procedure:

- Sample Preparation: Accurately weigh approximately 1 gram of **ethyl salicylate** into a crucible.
- Fuse Wire Attachment: Cut a piece of fuse wire of known length and mass. Securely attach it to the electrodes of the bomb head, ensuring it is in contact with the **ethyl salicylate** sample.
- Bomb Assembly: Place the crucible in the bomb. Add approximately 1 mL of distilled water to the bomb to saturate the internal atmosphere with water vapor, ensuring that the combustion products (primarily  $\text{CO}_2$ ) dissolve to form an aqueous solution.
- Pressurization: Seal the bomb and purge it with oxygen to remove any nitrogen. Then, pressurize the bomb with pure oxygen to approximately 30 atm.
- Calorimeter Setup: Place the bomb in the calorimeter bucket containing a known mass of distilled water. Ensure the bomb is fully submerged.
- Temperature Equilibration and Measurement: Allow the system to equilibrate for about 5 minutes, stirring the water continuously. Record the water temperature at regular intervals (e.g., every 30 seconds) for a few minutes to establish a baseline.

- Ignition: Ignite the sample by passing an electric current through the fuse wire.
- Post-Ignition Temperature Measurement: Record the temperature at short intervals (e.g., every 10-15 seconds) as it rises rapidly. Continue recording the temperature at longer intervals (e.g., every 30 seconds) after the maximum temperature has been reached to monitor the cooling rate.
- Post-Experiment Analysis: After the experiment, release the pressure from the bomb and collect the liquid from within for titration to determine the amount of nitric acid formed from any residual nitrogen. Measure the length of any unburned fuse wire.

Calculations: The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter (determined by combusting a standard like benzoic acid), and corrections for the heat of combustion of the fuse wire and the heat of formation of nitric acid.

## Determination of Enthalpy of Fusion via Differential Scanning Calorimetry (DSC)

The enthalpy of fusion of **ethyl salicylate** can be determined using a differential scanning calorimeter.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. When the sample undergoes a phase transition, such as melting, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The area under this peak is directly proportional to the enthalpy of fusion.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Crimper for sealing pans
- Balance ( $\pm 0.01$  mg)

Procedure:

- Sample Preparation: Accurately weigh 5-10 mg of **ethyl salicylate** into an aluminum DSC pan.
- Pan Sealing: Hermetically seal the pan to prevent any loss of sample due to vaporization during the experiment.
- DSC Program:
  - Place the sealed sample pan and an empty reference pan into the DSC cell.
  - Cool the sample to a temperature well below its melting point (e.g., -50 °C) at a controlled rate (e.g., 10 °C/min).
  - Hold the sample at this low temperature for a few minutes to ensure complete solidification.
  - Heat the sample at a constant rate (e.g., 5 or 10 °C/min) through its melting point to a temperature where it is fully liquid (e.g., 50 °C).
- Data Analysis: The resulting thermogram will show an endothermic peak corresponding to the melting of **ethyl salicylate**. Integrate the area under this peak to determine the enthalpy of fusion ( $\Delta H_{\text{fus}}$ ). The onset temperature of the peak is taken as the melting point.

## Determination of Enthalpy of Vaporization from Vapor Pressure Data

The enthalpy of vaporization can be determined from the relationship between vapor pressure and temperature using the Clausius-Clapeyron equation.

Principle: The Clausius-Clapeyron equation relates the natural logarithm of the vapor pressure to the reciprocal of the absolute temperature. A plot of  $\ln(P)$  versus  $1/T$  yields a straight line with a slope equal to  $-\Delta H_{\text{vap}}/R$ , where  $R$  is the ideal gas constant.

Experimental Method (Isoteniscope):

- Apparatus Setup: An isoteniscope is filled with the liquid sample, **ethyl salicylate**. The isoteniscope is connected to a manometer and a vacuum system. The bulb of the

isoteniscope is placed in a temperature-controlled bath.

- Degassing: The sample is degassed by repeatedly freezing it with liquid nitrogen, evacuating the system, and then allowing it to thaw.
- Measurement:
  - The temperature of the bath is set to a desired value and allowed to stabilize.
  - The pressure in the system is adjusted until the liquid levels in the U-tube of the isoteniscope are equal, indicating that the vapor pressure of the sample is equal to the pressure in the system.
  - The temperature and pressure are recorded.
  - This procedure is repeated for a range of temperatures.

Calculations:

- Convert all temperatures to Kelvin (K) and pressures to a consistent unit (e.g., Pascals).
- Calculate the natural logarithm of the vapor pressure ( $\ln P$ ) and the reciprocal of the absolute temperature ( $1/T$ ).
- Plot  $\ln(P)$  versus  $1/T$ .
- Determine the slope of the resulting straight line.
- Calculate the enthalpy of vaporization using the formula:  $\Delta H_{\text{vap}} = -(\text{slope}) \times R$ , where  $R = 8.314 \text{ J/(mol}\cdot\text{K)}$ .

## Visualizations

### Hydrolysis of Ethyl Salicylate

**Ethyl salicylate** can be hydrolyzed to salicylic acid and ethanol, a reaction that is fundamental to its role as a prodrug. This process is typically base-catalyzed.

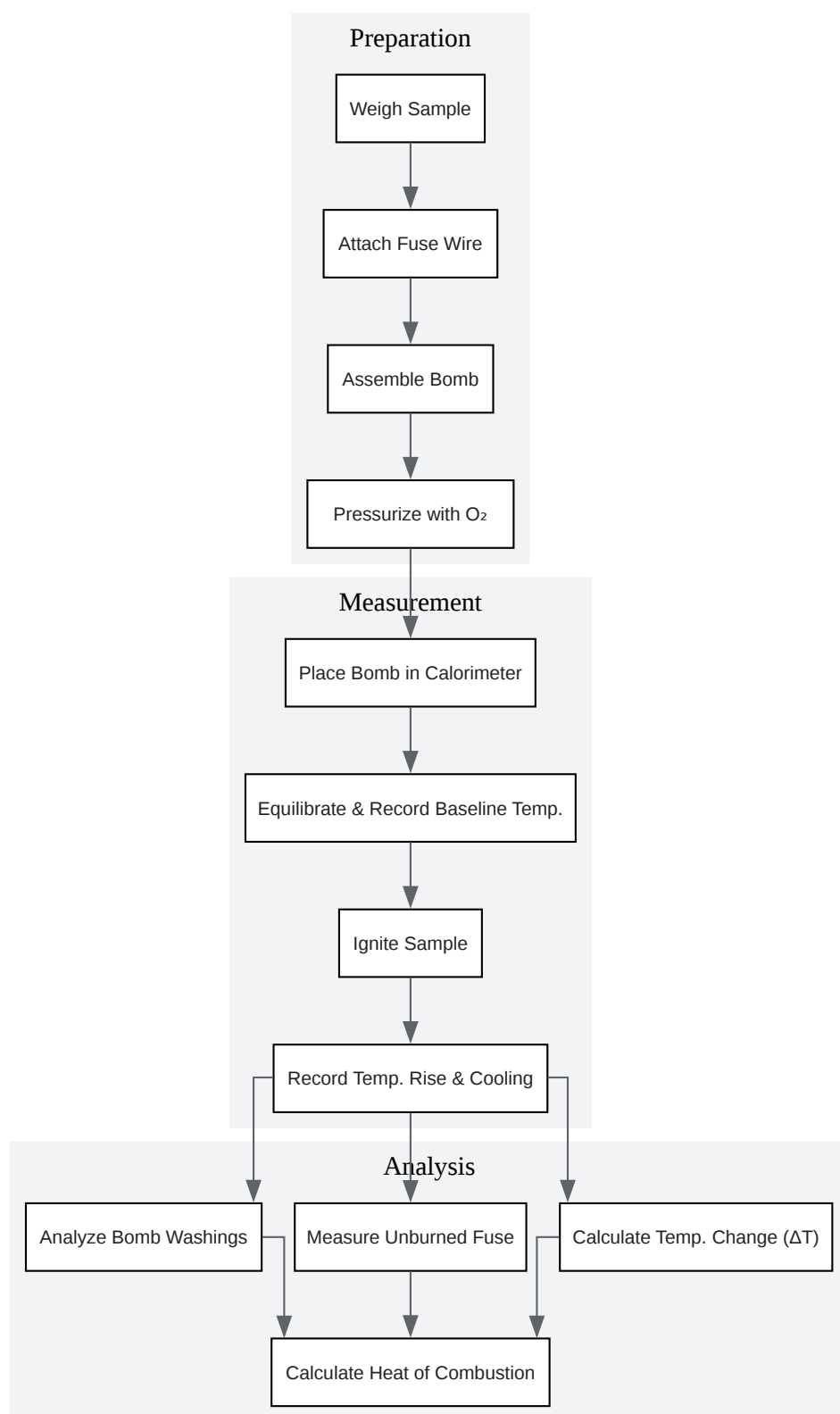
Protonation ( $\text{H}^+$ )Hydroxide Ion ( $\text{OH}^-$ )[Click to download full resolution via product page](#)

Caption: Base-catalyzed hydrolysis of **ethyl salicylate** to salicylic acid.

## Experimental Workflow for Bomb Calorimetry

The following diagram illustrates the major steps involved in determining the enthalpy of combustion using a bomb calorimeter.



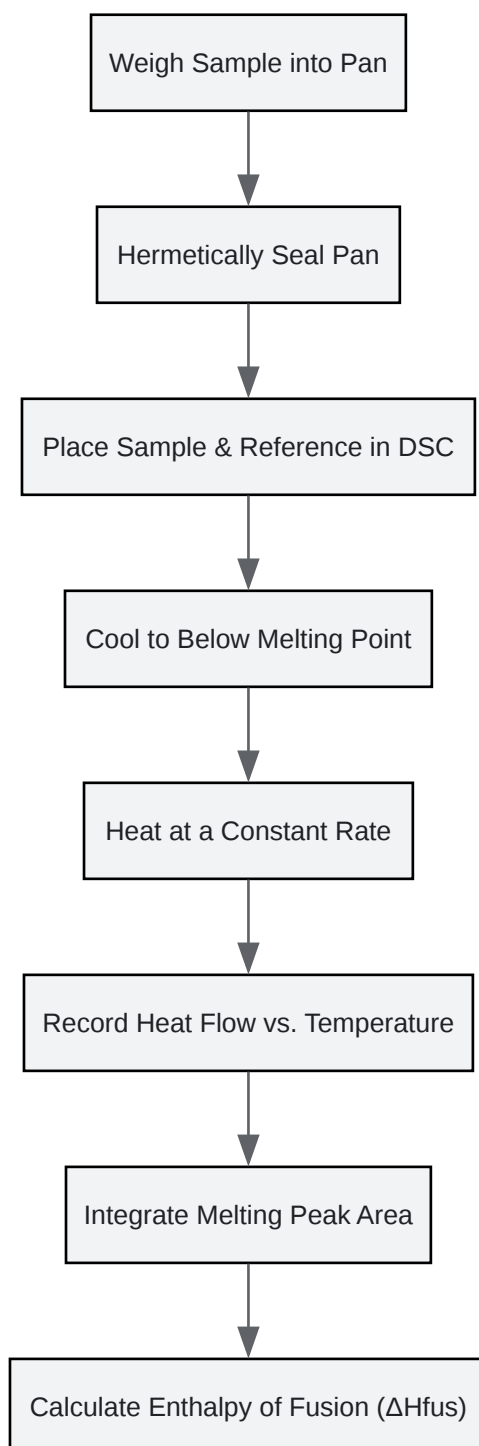


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Caption: Workflow for determining enthalpy of combustion.

## Experimental Workflow for Differential Scanning Calorimetry

The diagram below outlines the process for measuring the enthalpy of fusion using DSC.



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Caption: Workflow for determining enthalpy of fusion using DSC.

## Conclusion

This technical guide provides a consolidated resource for the thermochemical properties of **ethyl salicylate**. While key physical properties are well-documented, experimental determination of several energetic properties, such as the enthalpies of combustion, formation, and fusion, is required for a complete thermochemical profile. The detailed experimental protocols provided herein offer a foundation for researchers to obtain this critical data, enabling more precise and reliable development of processes and products involving **ethyl salicylate**.

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